

# Die Entdeckung und frühe Nutzung von Trichlormethylsilan: Ein technischer Leitfaden

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trichlormethylsilan

Cat. No.: B14281748

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung stellt dieser Leitfaden eine eingehende technische Untersuchung der Entdeckung und der ersten Anwendungen von **Trichlormethylsilan** dar. Die Informationen basieren auf historischen Patenten, frühen wissenschaftlichen Veröffentlichungen und technischen Datenblättern aus der Mitte des 20. Jahrhunderts.

**Trichlormethylsilan** ( $\text{CH}_3\text{SiCl}_3$ ), auch als Methyltrichlorsilan bekannt, ist eine grundlegende Organosiliciumverbindung, die eine entscheidende Rolle bei der Entwicklung der modernen Siliconchemie spielte. Seine Entdeckung in den frühen 1940er Jahren revolutionierte die Herstellung von polymeren Materialien und eröffnete den Weg für eine breite Palette von Anwendungen, die von Hochleistungsbeschichtungen bis hin zu Elektroisolierungen reichen.

## Entdeckung: Der direkte Prozess

Die kommerziell nutzbare Synthese von Methylchlorsilanen, einschließlich **Trichlormethylsilan**, wurde unabhängig voneinander von zwei Forschern in den frühen 1940er Jahren entwickelt: Eugene G. Rochow in den Vereinigten Staaten und Richard Müller in Deutschland. Dieses als "Direktprozess" oder "Müller-Rochow-Synthese" bekannte Verfahren ist nach wie vor die wichtigste industrielle Methode zur Herstellung dieser Verbindungen.[1][2]

Der Durchbruch bestand in der direkten Reaktion von gasförmigem Methylchlorid mit elementarem Silicium in Gegenwart eines Kupferkatalysators bei erhöhten Temperaturen.[3] Vor dieser Entdeckung waren Organosiliciumverbindungen nur über umständliche und teure mehrstufige Verfahren zugänglich, was ihre kommerzielle Nutzung stark einschränkte.[2]

## Wichtige historische Patente und Veröffentlichungen:

- Eugene G. Rochow (General Electric): Rochows Arbeit gipfelte im US-Patent 2,380,995, angemeldet am 26. September 1941 und erteilt am 7. August 1945.[3] Seine grundlegenden Erkenntnisse wurden auch in einem wegweisenden Artikel im Journal of the American Chemical Society im Jahr 1945 veröffentlicht.[4][5]
- Richard Müller (Chemische Fabrik von Heyden): Müller meldete sein Verfahren im Juni 1942 in Deutschland zum Patent an.

## Frühe Synthesemethoden: Experimentelle Protokolle

Die ursprünglichen experimentellen Aufbauten von Rochow und Müller waren relativ einfach, legten aber den Grundstein für die heutige großtechnische Produktion.

## Rochows Laborsynthese (basierend auf dem Patent von 1941)

Das von Eugene G. Rochow beschriebene Verfahren umfasste die Reaktion von Methylchlorid-Dampf mit einer Silicium-Kupfer-Mischung in einem erhitzten Rohrreaktor.

Apparatur:

- Ein hitzebeständiges Reaktionsrohr (z. B. aus Pyrex-Glas oder Quarz).
- Ein Röhrenofen zur Beheizung des Reaktionsrohrs.
- Ein System zur Einleitung von gasförmigem Methylchlorid.
- Ein Kondensationssystem am Ausgang des Reaktors, um die flüchtigen Produkte aufzufangen.

Reagenzien:

- Fein gepulvertes Silicium.

- Kupfer in Form von Pulver oder Spänen als Katalysator.
- Gasförmiges Methylchlorid.

Protokoll:

- Eine Mischung aus Siliciumpulver und Kupferkatalysator wurde in das Reaktionsrohr gegeben. Rochow beschreibt in seinem Patent die Verwendung von Legierungen aus Kupfer und Silicium.[3]
- Das Reaktionsrohr wurde in einem Röhrenofen auf eine Temperatur zwischen 250 °C und 400 °C erhitzt.[6]
- Ein kontrollierter Strom von gasförmigem Methylchlorid wurde durch das erhitzte Reaktionsrohr geleitet.
- Die aus dem Reaktor austretenden gasförmigen Produkte, eine Mischung aus verschiedenen Methylchlorsilanen und nicht umgesetztem Methylchlorid, wurden durch einen gekühlten Kondensator geleitet.
- Die kondensierte flüssige Mischung wurde aufgefangen und anschließend durch fraktionierte Destillation aufgetrennt, um die einzelnen Methylchlorsilane, einschließlich **Trichlormethylsilan**, zu isolieren.

Die Reaktion ist exotherm, und die Temperaturkontrolle war ein wichtiger Faktor, um die Bildung von unerwünschten Nebenprodukten wie Kohlenstoffablagerungen zu minimieren.[3]

Produktverteilung: Der direkte Prozess führt zu einer Mischung von Methylchlorsilanen. Die relativen Anteile der Produkte konnten durch die Reaktionsbedingungen, insbesondere die Temperatur und die Zusammensetzung des Katalysators, beeinflusst werden.

Produkt	Formel	Siedepunkt (°C)
Tetrachlorsilan	$\text{SiCl}_4$	57.6
Trichlormethylsilan	$\text{CH}_3\text{SiCl}_3$	66.1
Dichlordimethylsilan	$(\text{CH}_3)_2\text{SiCl}_2$	70.0
Chlortrimethylsilan	$(\text{CH}_3)_3\text{SiCl}$	57.3

Die Tabelle zeigt eine typische Produktpalette, die bei der Müller-Rochow-Synthese anfällt.

## Frühe Anwendungen: Die Geburt der Silicone

Die Entdeckung einer wirtschaftlichen Syntheseroute für **Trichlormethylsilan** und andere Methylchlorsilane war der Katalysator für die kommerzielle Entwicklung von Siliconen in den 1940er Jahren.[1] **Trichlormethylsilan** war aufgrund seiner drei reaktiven Chloratome ein Schlüsselbaustein für die Herstellung von hochvernetzten Siliconharzen.

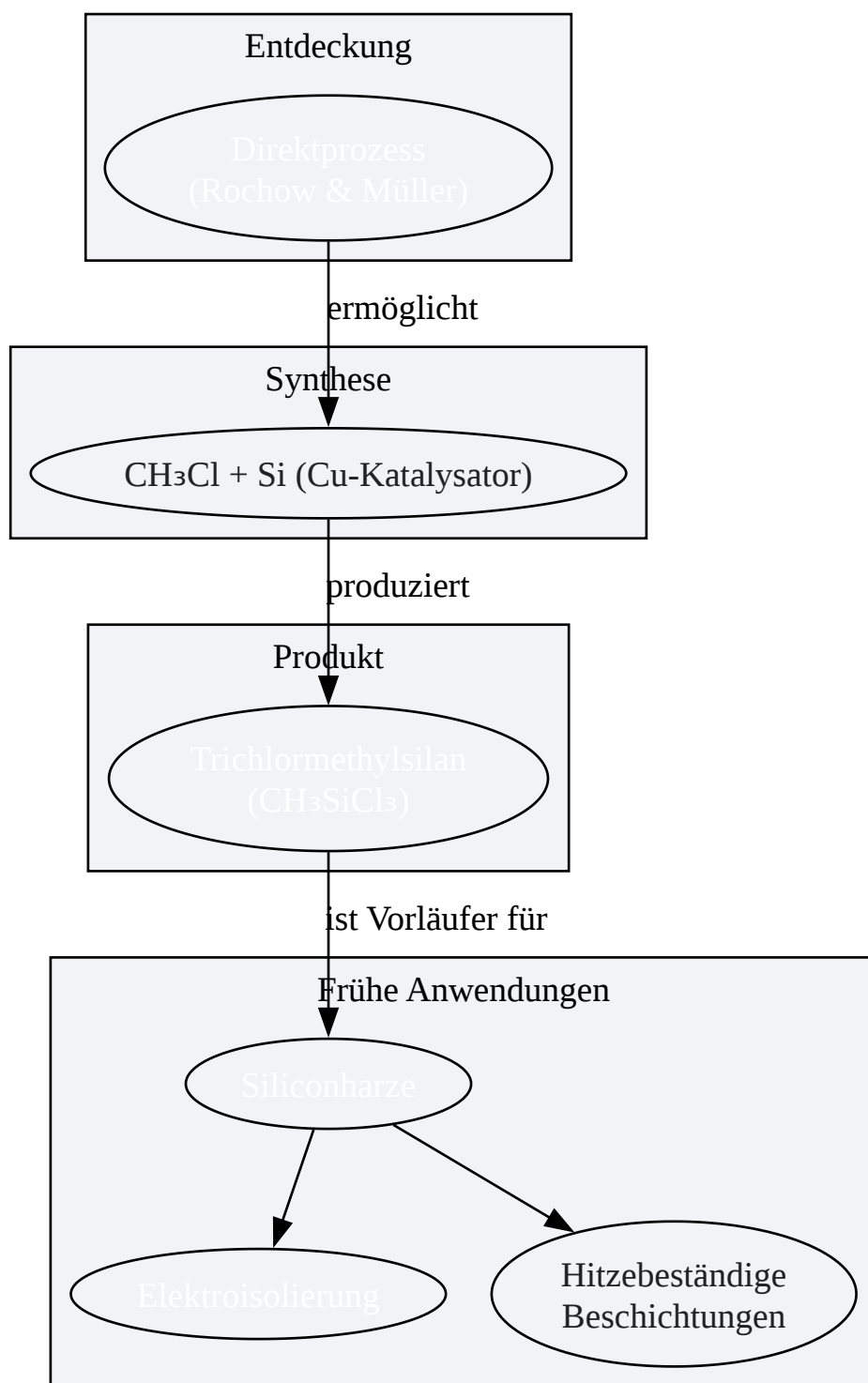
## Herstellung von Siliconharzen

Die primäre Anwendung von **Trichlormethylsilan** in den Anfangstagen war die Herstellung von Siliconharzen durch Hydrolyse.

Experimentelles Protokoll zur Hydrolyse:

- **Trichlormethylsilan** wurde unter kontrollierten Bedingungen zu Wasser oder einer Mischung aus Wasser und einem organischen Lösungsmittel (wie Toluol oder Ether) gegeben.
- Die Hydrolyse der Si-Cl-Bindungen führte zur Bildung von reaktiven Silanol-Gruppen (Si-OH) und Salzsäure als Nebenprodukt.  $\text{CH}_3\text{SiCl}_3 + 3\text{H}_2\text{O} \rightarrow \text{CH}_3\text{Si}(\text{OH})_3 + 3\text{HCl}$
- Die entstandenen Methylsilantrirole waren instabil und kondensierten spontan unter Wasserabspaltung zu einem dreidimensionalen Polysiloxan-Netzwerk, dem Siliconharz.  $\text{CH}_3\text{Si}(\text{OH})_3 \rightarrow (\text{CH}_3\text{SiO}_{1.5})_n + 1.5n \text{H}_2\text{O}$

Die Reaktionsbedingungen, wie die Temperatur und die Anwesenheit von Lösungsmitteln, wurden variiert, um die Eigenschaften des resultierenden Harzes zu steuern.



[Click to download full resolution via product page](#)

## Eigenschaften und Anwendungen früher Siliconharze

Die durch die Hydrolyse von **Trichlormethylsilan** gewonnenen Harze zeichneten sich durch eine Reihe von für die damalige Zeit bemerkenswerten Eigenschaften aus, die ihre frühe kommerzielle Nutzung vorantrieben.

Eigenschaft	Beschreibung	Frühe Anwendung
Hitzebeständigkeit	Die Silicium-Sauerstoff-Bindung im Polymerrückgrat ist thermisch sehr stabil. Die Harze konnten Temperaturen von über 250 °C standhalten. [7][8]	Bindemittel für hitzebeständige Lacke und Beschichtungen für Öfen, Motoren und Auspuffanlagen.[7]
Elektrische Isoliereigenschaften	Die Harze wiesen einen hohen elektrischen Widerstand auf und behielten ihre Isoliereigenschaften auch bei hohen Temperaturen und Feuchtigkeit.[8]	Imprägnierung von Glasfasergeweben und Glimmer für die Elektroisolierung in Motoren und anderen elektrischen Geräten, insbesondere für militärische Anwendungen im Zweiten Weltkrieg.[9]
Wasserabweisung	Die an das Silicium gebundenen Methylgruppen verliehen der Harzoberfläche hydrophobe Eigenschaften.[7][8]	Wasserabweisende Oberflächenbehandlungen und Schutzbeschichtungen.
Chemische Beständigkeit	Die vernetzte Siloxanstruktur bot eine gute Beständigkeit gegenüber vielen Chemikalien. [8]	Schutzlacke in chemisch anspruchsvollen Umgebungen.

Die Entwicklung dieser Harze durch Unternehmen wie Dow Corning und General Electric in den 1940er und 1950er Jahren legte den Grundstein für die breite Palette an Siliconprodukten, die heute verfügbar sind. Die einzigartige Kombination aus thermischer Stabilität, elektrischer Isolierung und Wasserabweisung machte **Trichlormethylsilan** zu einem unverzichtbaren Ausgangsmaterial in der aufstrebenden Siliconindustrie.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Direct Synthesis of Silicon Compounds | Encyclopedia MDPI [encyclopedia.pub]
- 2. mdpi.com [mdpi.com]
- 3. US2380995A - Preparation of organosilicon halides - Google Patents [patents.google.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Shin-Etsu Silicone : Silicone resins [shinetsusilicone-global.com]
- 6. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 7. What is a Silicone Resin? | Elkem.com [elkem.com]
- 8. Chemical properties of silicone resin - IOTA CORPORATION LTD. [iotachem.com]
- 9. Biocatalytic Transformations of Silicon—the Other Group 14 Element - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Die Entdeckung und frühe Nutzung von Trichlormethylsilan: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14281748#entdeckung-und-fr-he-anwendungen-von-trichlormethylsilan]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)